

The Crystal Chemistry of Uvarovite Solid Solutions: A Technical Guide

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Compound of Interest

Compound Name: *uvarovite*

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An in-depth exploration of the structural and chemical properties of **uvarovite** solid solutions, tailored for researchers, scientists, and material development professionals.

Uvarovite, the calcium-chromium end-member of the garnet group, with the ideal chemical formula $\text{Ca}_3\text{Cr}_2(\text{SiO}_4)_3$, is the rarest of the common garnet minerals.[1] It belongs to the ugrandite (calcium-bearing) series, which also includes grossular ($\text{Ca}_3\text{Al}_2(\text{SiO}_4)_3$) and andradite ($\text{Ca}_3\text{Fe}_2(\text{SiO}_4)_3$).[2] **Uvarovite** is renowned for its vibrant emerald-green color, which is intrinsic to its chromium content.[3][4] In nature, pure **uvarovite** is uncommon; it typically forms solid solutions with other garnet end-members, primarily grossular and andradite.[1][2]

These solid solutions involve the substitution of trivalent cations (Cr^{3+} , Al^{3+} , Fe^{3+}) on the six-fold coordinated octahedral 'Y' site within the garnet crystal structure.[5][6] The extent of this substitution is governed by the geological conditions of formation and dictates the precise physical and optical properties of the crystal.[7] Understanding the crystal chemistry of these solid solutions is crucial for fields ranging from geology to materials science, as the predictable variation in properties allows for the tuning of materials for specific applications.

This guide provides a detailed overview of the crystal chemistry of **uvarovite** solid solutions, summarizing key structural data, outlining the experimental protocols used for their characterization, and illustrating the fundamental relationships through structural and procedural diagrams.

Data Presentation: Crystallographic and Compositional Data

The primary substitution in the **uvarovite**-grossular-andradite series occurs at the octahedral Y-site. The ionic radius of the occupying cation ($\text{Al}^{3+} = 0.535 \text{ \AA}$, $\text{Cr}^{3+} = 0.615 \text{ \AA}$, $\text{Fe}^{3+} = 0.645 \text{ \AA}$) is a dominant factor controlling the dimensions of the crystal lattice.[5] As larger cations like Cr^{3+} and Fe^{3+} substitute for the smaller Al^{3+} , the unit-cell parameter (a) and the Y-O bond distance increase, while the Si-O distance within the silicate tetrahedron remains relatively constant.[5][6]

The following tables summarize crystallographic data from Rietveld refinements of synchrotron high-resolution powder X-ray diffraction (HRPXRD) data for several natural **uvarovite** solid solution samples. These samples often exhibit chemical zoning, resulting in the presence of multiple distinct cubic garnet phases within a single crystal.[5][8]

Table 1: Unit-Cell Parameters and Phase Compositions of **Uvarovite** Solid Solutions

Sample Origin	Phase	a (Å)	Y-Site Occupancy (apfu)
Russia-A	Phase 1	11.9566(1)	Al: 0.82, Cr: 1.18
	Phase 2	11.9161(1)	Al: 1.11, Cr: 0.89
Switzerland	Phase 1	11.9801(1)	Al: 0.61, Cr: 1.25, Fe: 0.14
	Phase 2	11.9405(1)	Al: 0.94, Cr: 0.95, Fe: 0.11
Finland	Phase 1	11.9961(1)	Al: 0.44, Cr: 1.48, Fe: 0.08
	Phase 2	11.9702(1)	Al: 0.65, Cr: 1.28, Fe: 0.07
California	Phase 5a	11.9998(1)	Al: 0.42, Cr: 1.46, Fe: 0.12
	Phase 5b	12.0148(1)	Al: 0.35, Cr: 1.45, Fe: 0.20
	Phase 5c	11.9992(1)	Al: 0.43, Cr: 1.46, Fe: 0.11

Data sourced from Antao (2019).[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)

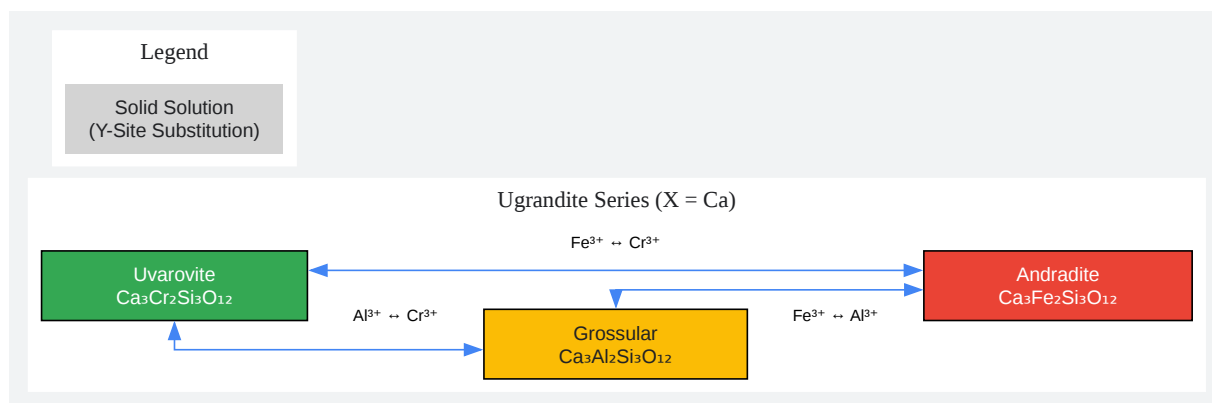
Table 2: Key Interatomic Distances in **Uvarovite** Solid Solutions

Sample Origin	Phase	(Å)	Y-O (Å)	Z-O (Å)
Russia-A	Phase 1	2.332	2.015	1.648
Phase 2	2.324	1.990	1.649	
Switzerland	Phase 1	2.337	2.029	1.647
Phase 2	2.329	2.004	1.648	
Finland	Phase 1	2.341	2.036	1.647
Phase 2	2.335	2.021	1.647	
California	Phase 5a	2.341	2.037	1.647
Phase 5b	2.344	2.045	1.647	
Phase 5c	2.341	2.037	1.647	

Data sourced from Antao (2019).[5][6][8][9] Note: X, Y, and Z represent the dodecahedral (Ca), octahedral (Cr, Al, Fe), and tetrahedral (Si) sites, respectively.

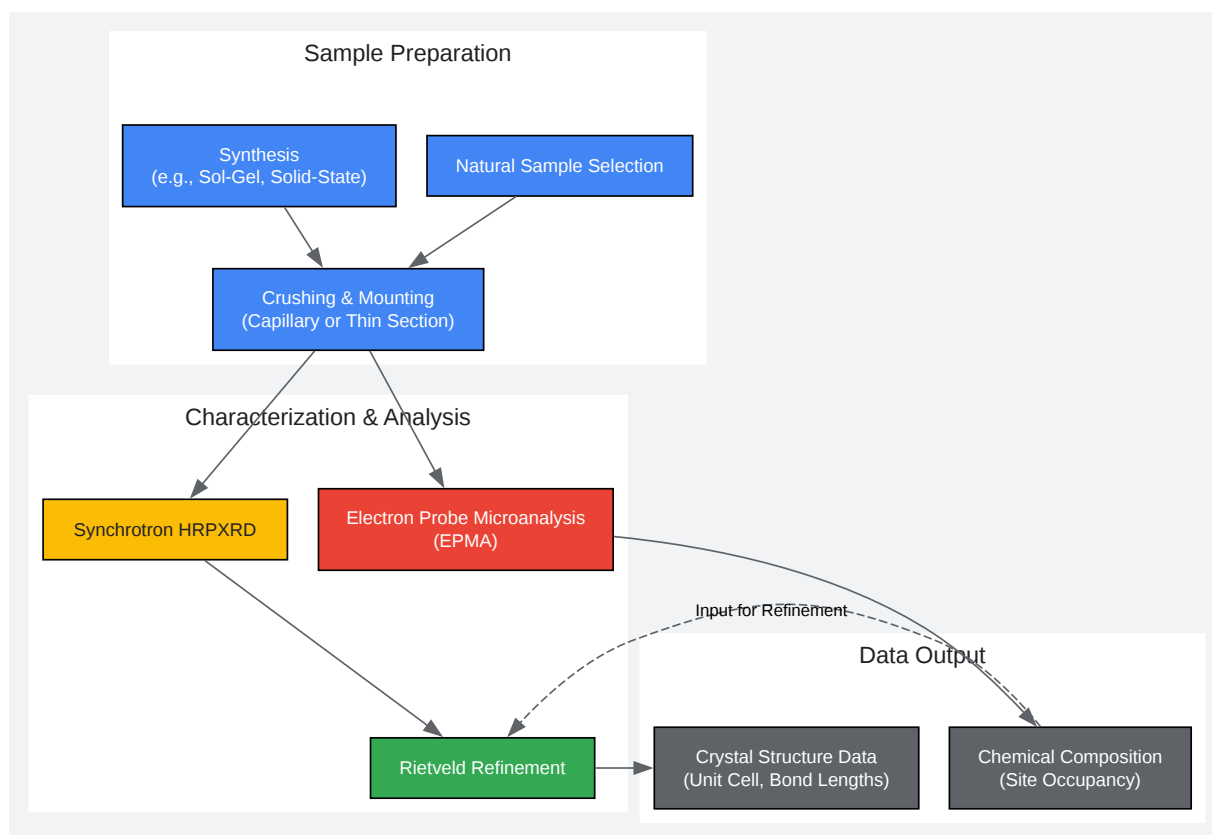
Mandatory Visualizations

The relationships within **uvarovite** solid solutions and the processes to characterize them can be effectively visualized.



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Caption: Logical diagram of the ugrandite garnet solid solution series.



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References

- 1. Uvarovite - Wikipedia [en.wikipedia.org]
- 2. Uvarovite | Garnet Mineral, Calcium Chromium & Silicate | Britannica [britannica.com]
- 3. mindat.org [mindat.org]
- 4. mdpi.com [mdpi.com]
- 5. Crystal Chemistry of Birefringent Uvarovite Solid Solutions [mdpi.com]
- 6. [PDF] Crystal Chemistry of Birefringent Uvarovite Solid Solutions | Semantic Scholar [semanticscholar.org]
- 7. pierrelanari.com [pierrelanari.com]
- 8. researchgate.net [researchgate.net]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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